

Technical Support Center: Safe Handling of Diethylmethoxyborane

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Compound of Interest

Compound Name: Diethylmethoxyborane

Cat. No.: B030974

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This guide provides essential safety information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **Diethylmethoxyborane**.

Frequently Asked Questions (FAQs)

Q1: What is **Diethylmethoxyborane** and why is it considered hazardous?

A1: **Diethylmethoxyborane** is a colorless or yellowish transparent liquid used in pharmaceutical and organic synthesis.[1][2] It is highly hazardous due to its pyrophoric nature, meaning it can ignite spontaneously in air.[3][4][5] It is also classified as a highly flammable liquid and vapor.[6][7]

Q2: What are the primary hazards associated with **Diethylmethoxyborane** exposure?

A2: **Diethylmethoxyborane** poses several health risks. It is harmful if swallowed, inhaled, or in contact with skin.[3][7] It can cause severe skin burns, eye damage, and may lead to an allergic skin reaction.[3][5][6] Additionally, it is suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[5][6][7]

Q3: What immediate actions should be taken in case of accidental exposure?

A3:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, ensuring to hold the eyelids open.[8] Seek immediate medical attention.[6]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[4][6] Never give anything by mouth to an unconscious person.[8] In all cases of exposure, seek immediate medical attention.[6]

Q4: How should **Diethylmethoxyborane** be stored?

A4: Store **Diethylmethoxyborane** in a tightly closed container in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[4][8] It should be handled and stored under an inert gas like dry nitrogen or argon.[8] Some formulations may form explosive peroxides over time, so containers should be dated upon opening and checked for peroxide formation.[4][5]

Troubleshooting Guide

Issue	Possible Cause	Solution
Small spill of Diethylmethoxyborane	Accidental release during transfer or handling.	Cover the spill with dry lime, sand, or soda ash. Use non-sparking tools to place the material into a covered container for disposal. Ventilate the area and wash the spill site after cleanup.[8] Do not use water or halogenated extinguishers.[8]
Fire involving Diethylmethoxyborane	Spontaneous ignition upon contact with air or exposure to an ignition source.	For small fires, use a dry chemical, carbon dioxide (CO ₂), or sand to extinguish. [4] Do NOT use water. For larger fires, an alcohol-resistant foam may be used.[4] If possible and safe, shut off the source of the leak.[8] Firefighters should wear self-contained breathing apparatus and full protective gear.[4][7]
Crystals observed in Diethylmethoxyborane solution	Potential peroxide formation, especially in solutions with THF.	If peroxide formation is suspected, do not open or move the container as it could be extremely dangerous.[4][5] [6] Contact your institution's environmental health and safety department for guidance on disposal.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H13BO	[3]
Molecular Weight	99.97 g/mol	[3]
Density (Neat)	0.761 g/mL at 25 °C	[9][10]
Density (1.0 M in THF)	0.868 g/mL at 25 °C	
Flash Point (Neat)	-9 °C	[1]
Flash Point (50% in THF)	-17 °C	[2]
Flash Point (1.0 M in THF)	-18 °C (closed cup)	

Experimental Protocols: Safe Handling Workflow

Preparation and Personal Protective Equipment (PPE)

- Work Area: All manipulations should be performed in a certified chemical fume hood with the sash at the lowest practical height. The work area should be free of flammable materials and ignition sources.
- Inert Atmosphere: Use an inert atmosphere (e.g., nitrogen or argon) for all transfers and reactions. This can be achieved using a glovebox or Schlenk line techniques.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.[7]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[8]
 - Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[8]
 - Respiratory Protection: For operations with a potential for inhalation exposure, use a NIOSH/MSHA approved respirator.[7][8]

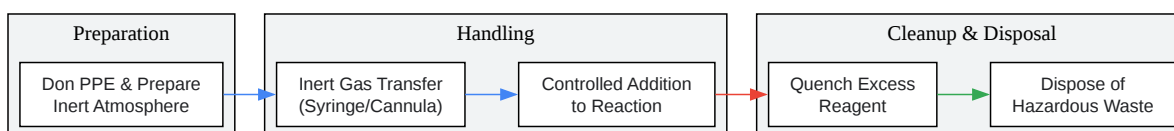
Reagent Transfer

- Syringe/Cannula Transfer: Use a clean, dry, and inert gas-purged syringe or double-tipped needle (cannula) for transferring **Diethylmethoxyborane**.
- Grounding: Ensure that both the source and receiving containers are properly grounded to prevent static discharge.[4][6]
- Slow Addition: When adding **Diethylmethoxyborane** to a reaction mixture, do so slowly and in a controlled manner to manage any exothermic reactions.

Waste Disposal

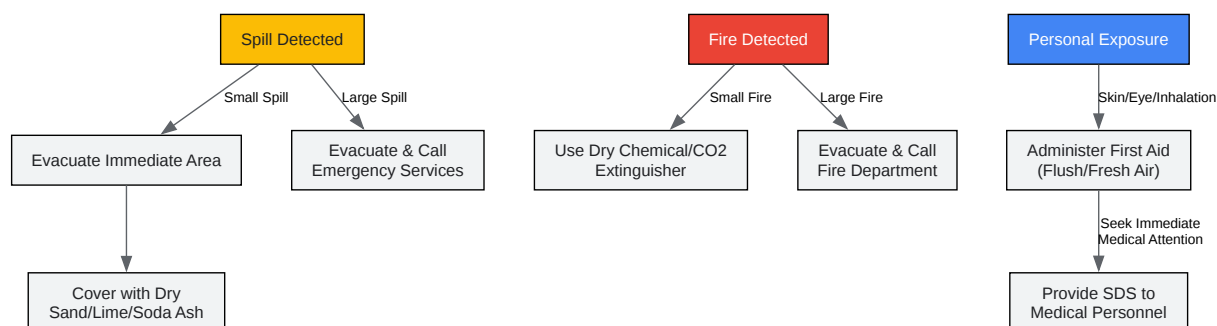
- Quenching: Unused or residual **Diethylmethoxyborane** must be quenched safely. A common method is to slowly add the borane solution to a stirred, cooled (ice bath) solution of a protic solvent like isopropanol. The quenching process should be done under an inert atmosphere.
- Waste Collection: Collect all quenched waste in a properly labeled hazardous waste container.
- Regulations: Dispose of all waste in accordance with local, state, and federal regulations.[8]

Visualizations



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Caption: Safe handling workflow for **Diethylmethoxyborane**.



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Caption: Emergency response logical relationships.

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